

Essential Safety and Operational Guide for Handling 9-Amino-1-nonanol

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Compound of Interest

Compound Name: 9-Amino-1-nonanol

Cat. No.: B1319706

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **9-Amino-1-nonanol**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

9-Amino-1-nonanol is a chemical that requires careful handling due to its potential hazards. It is known to cause serious eye irritation and may cause skin burns.[\[1\]](#) It is also harmful to aquatic life with long-lasting effects.[\[2\]](#)

Quantitative Data Summary:

| Property | Value | Source |
|-------------------|--------------|---|
| Molecular Formula | C9H21NO | [1] [3] |
| Molecular Weight | 159.27 g/mol | [3] |
| Melting Point | -8 to -6 °C | [2] |
| Boiling Point | 215 °C | [2] |
| Flash Point | 98 °C | [4] |

Recommended Personal Protective Equipment:

| Protection Type | Specification | Rationale | Standard Compliance |
|-------------------------|--|--|---|
| Eye and Face Protection | Safety glasses with side-shields or chemical safety goggles. A face shield may be necessary when there is a significant splash hazard. | To protect against splashes that can cause serious eye irritation. [2] [5] | Conforming to EN166 (EU) or NIOSH (US) approved standards. [2] [4] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or other protective clothing is required. | To prevent skin contact which can lead to irritation or burns. [6] | Consult glove manufacturer's compatibility charts for specific breakthrough times. |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. If exposure limits are exceeded, use a full-face respirator. | To avoid inhalation of vapors or mists. [2] [7] [8] | NIOSH or European Standard EN 149 approved respirator. [6] |

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure a chemical fume hood is operational.
- Verify that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents.
- Don all required PPE as specified in the table above.

2. Handling:

- Conduct all manipulations of **9-Amino-1-nonanol** within a chemical fume hood to ensure adequate ventilation.[2][6]
- Avoid breathing vapors, mist, or gas.[2]
- Avoid contact with skin and eyes.[2]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[2][5]
- Keep the container tightly closed when not in use.

3. Storage:

- Store in a cool, dry, and well-ventilated place.[6]
- Keep containers tightly closed.[5]
- Store away from incompatible materials such as strong oxidizing agents.[5]

Disposal Plan

Proper disposal of **9-Amino-1-nonanol** and any contaminated materials is critical to prevent environmental harm and comply with regulations.

Waste Collection and Labeling:

- All waste containing **9-Amino-1-nonanol** must be treated as hazardous waste.[2]
- Collect waste in a clearly labeled, sealed, and appropriate container.
- The label should include the chemical name and applicable hazard warnings.

Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant.[2]
- Do not allow the product to enter drains or the environment.[2]

- Handle uncleaned containers as you would the product itself.
- Consult your institution's environmental health and safety office for specific guidance on chemical waste disposal.

Emergency Procedures

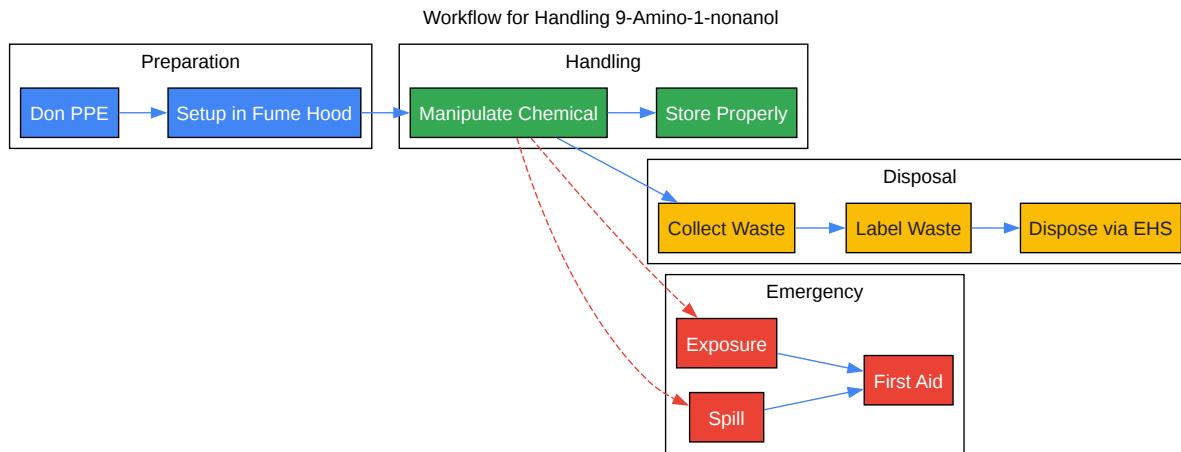
Spill Response:

- Evacuate the immediate area.
- Alert laboratory personnel and the safety officer.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[2\]](#)[\[5\]](#)
- For larger spills, follow your institution's emergency spill response protocol.

First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[2\]](#)[\[5\]](#)
- If on skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.
- If inhaled: Move the person to fresh air. Call a physician.
- If swallowed: Make the victim drink water (two glasses at most). Avoid vomiting. Call a physician immediately.

Chemical Handling Workflow



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Caption: Workflow for handling **9-Amino-1-nonanol**.

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